

# An In-depth Technical Guide to 2-Hydroxyethyl Benzoate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Hydroxyethyl benzoate

Cat. No.: B041798

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Abstract

This technical guide provides a comprehensive overview of **2-hydroxyethyl benzoate** (CAS No. 94-33-7), an organic compound with applications in the cosmetic, pharmaceutical, and fragrance industries. This document details its chemical structure, physicochemical properties, and spectroscopic data. Furthermore, it outlines a standard experimental protocol for its synthesis via esterification and subsequent purification, offering valuable information for laboratory-scale preparation. The guide is intended to be a key resource for professionals in research and development.

## Chemical Structure and Identification

**2-Hydroxyethyl benzoate**, also known as ethylene glycol monobenzoate, is an ester of benzoic acid and ethylene glycol. Its structure consists of a benzene ring attached to an ester group, which is further linked to a 2-hydroxyethyl group.

Structural Formula:

Caption: Synthesis and Purification Workflow for **2-Hydroxyethyl Benzoate**.

## Safety Information

**2-Hydroxyethyl benzoate** may cause skin and eye irritation. It is important to handle the chemical with appropriate personal protective equipment (PPE), including gloves and safety glasses, in a well-ventilated area. Avoid inhalation of vapors. In case of accidental ingestion or excessive inhalation, seek immediate medical attention.

## Applications in Drug Development

**2-Hydroxyethyl benzoate** serves as a versatile intermediate in organic synthesis. Its ester and hydroxyl functionalities allow for a range of chemical modifications, making it a useful building block for more complex molecules in drug discovery and development. It is also used in formulation studies as a solvent or skin-conditioning agent. [1] Disclaimer: This document is intended for informational purposes for qualified professionals and is not a substitute for rigorous, validated experimental work. All procedures should be carried out with appropriate safety precautions.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [An In-depth Technical Guide to 2-Hydroxyethyl Benzoate]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b041798#2-hydroxyethyl-benzoate-structural-formula\]](https://www.benchchem.com/product/b041798#2-hydroxyethyl-benzoate-structural-formula)

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)